

# 2,4-Pentanediol CAS number and molecular formula.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Pentanediol

Cat. No.: B147393

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## An In-depth Technical Guide to 2,4-Pentanediol

Product Name: **2,4-Pentanediol** CAS Number: 625-69-4<sup>[1][2][3][4][5]</sup> Molecular Formula: C<sub>5</sub>H<sub>12</sub>O<sub>2</sub><sup>[1][2][3][4]</sup>

This document provides a comprehensive technical overview of **2,4-Pentanediol**, tailored for researchers, scientists, and professionals in drug development. It covers the chemical and physical properties, applications, and safety information pertinent to its use in a laboratory and industrial setting.

## Chemical and Physical Properties

**2,4-Pentanediol**, also known as isoamylene alcohol or 2,4-amylene glycol, is a diol with the chemical formula CH<sub>3</sub>CH(OH)CH<sub>2</sub>CH(OH)CH<sub>3</sub><sup>[2][5]</sup>. It is a viscous liquid at room temperature<sup>[5][6]</sup>. As a chiral compound, it exists in different stereoisomeric forms, including (2R,4R), (2S,4S), and the meso (2R,4S) form<sup>[1][3]</sup>. The properties of the racemic and meso mixtures are summarized below.

Table 1: Physicochemical Properties of **2,4-Pentanediol**

Property	Value	Source(s)
Molecular Weight	104.15 g/mol	[1][2][4][5]
Appearance	Clear, viscous liquid	[5][6]
Boiling Point	201-202 °C	[5][6]
Melting Point	52.5 °C	[6]
Density	0.95 g/mL at 25 °C	[5][6]
Flash Point	101 °C (213.8 °F) - closed cup	[5][6]
Refractive Index	n <sub>20/D</sub> 1.435	[5]
Water Solubility	Fully miscible	[6][7]
IUPAC Name	pentane-2,4-diol	[3][4]
Synonyms	Isoamylene alcohol, 2,4-Amylene glycol, Pentane-2,4-diol	[1][2][3]

## Applications in Research and Development

**2,4-Pentanediol** and its stereoisomers are valuable intermediates and building blocks in organic synthesis.

- **Asymmetric Synthesis:** The chiral nature of **2,4-Pentanediol** makes it a crucial starting material for producing enantiomerically pure compounds[8]. This is particularly important in the pharmaceutical industry, where the stereochemistry of a drug molecule can significantly impact its efficacy and safety[8]. The (2R,4R)-(-)-Pentanediol enantiomer is widely used as a chiral building block in the synthesis of various pharmaceutical agents[8].
- **Coordination Chemistry:** It has been utilized in the synthesis of chelated multinuclear complexes, highlighting its role as a ligand in inorganic and organometallic chemistry[7].
- **Other Industrial Uses:** Specific isomers of **2,4-Pentanediol** find applications in other industries. For instance, it is used as a humectant and skin-conditioning agent in cosmetics,

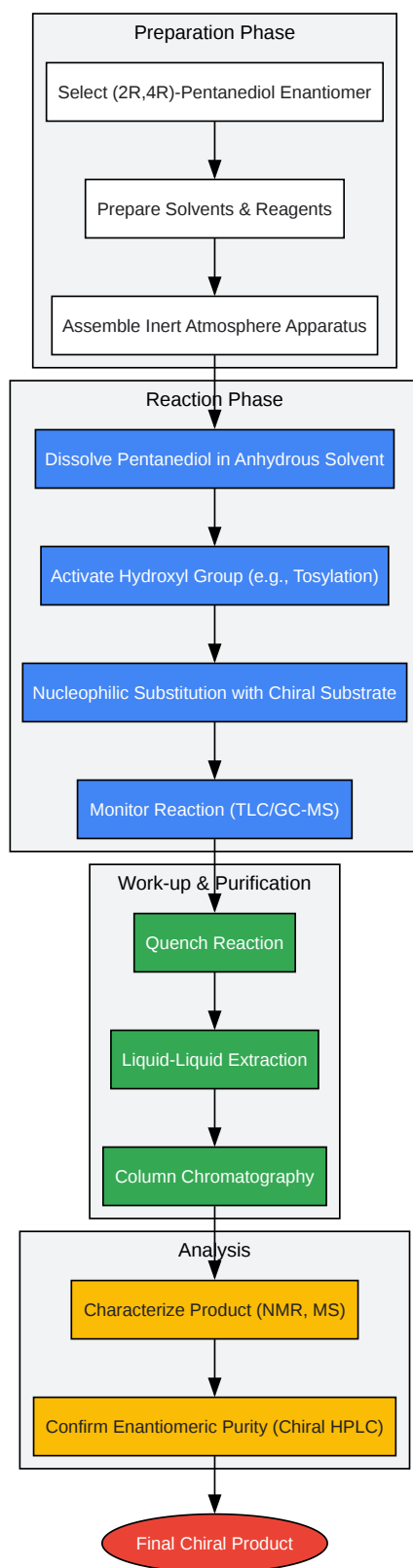
a flavoring agent and solvent in the food industry, and in the production of polyols for polyurethane foams[8].

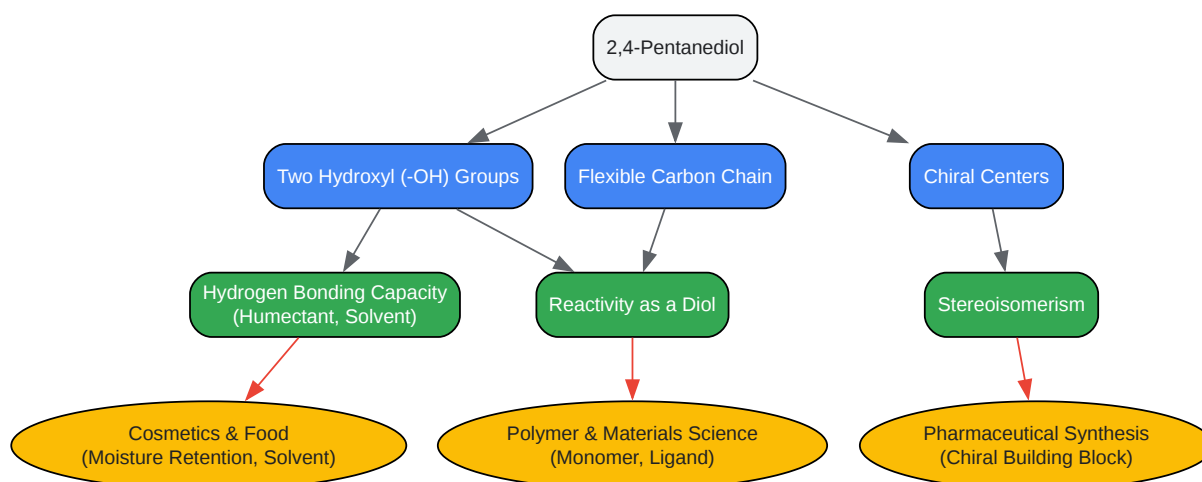
## Experimental Protocols and Methodologies

While detailed, step-by-step protocols for the industrial synthesis of **2,4-Pentanediol** are not extensively available in the provided search results, its use in synthesis is documented. A general workflow for its application as a starting material in a synthetic procedure is outlined below.

Workflow: General Use of **2,4-Pentanediol** in Chiral Synthesis

The following diagram illustrates a conceptual workflow for employing a specific enantiomer of **2,4-Pentanediol** to synthesize a target chiral molecule.





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- To cite this document: BenchChem. [2,4-Pentanediol CAS number and molecular formula.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147393#2-4-pentanediol-cas-number-and-molecular-formula]

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